

# Technical Guide: ent-Florfenicol Amine-d3 for Research and Development

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## Compound of Interest

Compound Name: *ent-Florfenicol Amine-d3*

Cat. No.: *B15145415*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ent-Florfenicol Amine-d3**, a deuterated analog of a florfenicol metabolite. It is primarily intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in analytical and pharmacokinetic studies.

## Introduction to ent-Florfenicol Amine-d3

**ent-Florfenicol Amine-d3** is the deuterated form of ent-florfenicol amine, a metabolite of the broad-spectrum antibiotic florfenicol. The incorporation of deuterium atoms into the molecule results in a higher mass-to-charge ratio, making it an ideal internal standard for mass spectrometry-based quantification of florfenicol and its metabolites in biological matrices.<sup>[1][2]</sup> Its primary application lies in improving the accuracy and precision of analytical methods by correcting for variations in sample preparation and instrument response.<sup>[1]</sup>

Stable isotope-labeled standards are crucial in drug development for applications such as therapeutic drug monitoring, pharmacokinetic studies, and metabolic research.<sup>[1][3]</sup> The use of deuterated compounds can potentially influence the pharmacokinetic and metabolic profiles of drugs, a factor that is an active area of research.<sup>[2][3][4]</sup>

## Commercial Suppliers

**ent-Florfenicol Amine-d3** is available from several commercial suppliers specializing in analytical standards and research chemicals. The table below summarizes some of the key suppliers and their product information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Clearsynth	ent-Florfenicol Amine-d3	1217625-88-1	C <sub>10</sub> H <sub>11</sub> D <sub>3</sub> FN O <sub>3</sub> S	250.30	Offered as an analytical standard for HPLC and R&D.[5] Accompanied by a Certificate of Analysis.[5]
Santa Cruz Biotechnology	ent-Florfenicol Amine-d3	1217625-88-1	C <sub>10</sub> H <sub>11</sub> D <sub>3</sub> FN O <sub>3</sub> S	250.3	Marketed as a biochemical for proteomics research. For research use only.[6]
MedChemExpress	ent-Florfenicol amine-d3	Not specified (unlabeled CAS 2165983-91-3)	C <sub>10</sub> H <sub>11</sub> D <sub>3</sub> FN O <sub>3</sub> S	250.30	Labeled as an isotope-labeled compound for research use only.[3][7]
LGC Standards	Ent Florfenicol amine-D3	Not specified	C <sub>10</sub> H <sub>11</sub> D <sub>3</sub> FN O <sub>3</sub> S	250.3	Available in various pack sizes (1 mg, 5 mg, 10 mg) with the option for exact weight packaging and a certificate.[8]

Veeprho	Florfenicol Amine-D3	Not specified	Not specified	Not specified	Utilized as an internal standard in analytical and pharmacokinetic research. <a href="#">[1]</a>
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## Physicochemical Properties

The key physicochemical properties of **ent-Florfenicol Amine-d3** are summarized in the table below.

Property	Value	Source
CAS Number	1217625-88-1	<a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> D <sub>3</sub> FNO <sub>3</sub> S	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	250.3 g/mol	<a href="#">[6]</a>
Alternate Name	(αS)-α-[(1R)-1-Amino-2-fluoroethyl]-4-(methylsulfonyl)benzenemethanol-d3	<a href="#">[6]</a>
Storage	Recommended storage conditions are typically at -20°C, stored under nitrogen. For solutions in solvent, -80°C for 6 months or -20°C for 1 month is advised.	<a href="#">[3]</a>

## Applications in Research and Drug Development

The primary application of **ent-Florfenicol Amine-d3** is as an internal standard in quantitative bioanalytical methods, particularly those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Pharmacokinetic Studies

In pharmacokinetic (PK) studies, researchers analyze the absorption, distribution, metabolism, and excretion (ADME) of a drug. Accurate quantification of the drug and its metabolites in biological fluids like plasma, urine, and feces is critical.[9] **ent-Florfenicol Amine-d3**, when used as an internal standard, allows for precise measurement of florfenicol and florfenicol amine concentrations, leading to reliable PK parameters such as half-life, peak concentration (Cmax), and area under the curve (AUC).[9][10][11]

## Residue Analysis

Florfenicol is a veterinary antibiotic used in livestock and aquaculture.[4][12] Regulatory agencies worldwide have established maximum residue limits (MRLs) for florfenicol in food products derived from treated animals. Analytical methods are essential to monitor these residues and ensure food safety. The use of a stable isotope-labeled internal standard like **ent-Florfenicol Amine-d3** is crucial for the development of robust and accurate methods for residue analysis in various animal tissues.[12][13]

## Experimental Protocol: Use in LC-MS/MS Analysis

The following is a generalized protocol for the use of **ent-Florfenicol Amine-d3** as an internal standard for the quantification of florfenicol amine in a biological matrix. This protocol is a composite based on common practices in bioanalytical method development.

## Materials and Reagents

- **ent-Florfenicol Amine-d3** (Internal Standard)
- Florfenicol amine (Analyte)
- Blank biological matrix (e.g., plasma, tissue homogenate)
- Acetonitrile (ACN)
- Formic acid
- Water, HPLC grade

- Solid-phase extraction (SPE) cartridges or other sample preparation materials

## Preparation of Standard Solutions

- Stock Solutions: Prepare individual stock solutions of florfenicol amine and **ent-Florfenicol Amine-d3** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of florfenicol amine by serial dilution of the stock solution.
- Internal Standard Working Solution: Prepare a working solution of **ent-Florfenicol Amine-d3** at a fixed concentration (e.g., 50 ng/mL).[\[9\]](#)

## Sample Preparation

- Spiking: To an aliquot of the blank biological matrix, add a known amount of the florfenicol amine working standard solution and a fixed amount of the **ent-Florfenicol Amine-d3** internal standard working solution.
- Extraction: Perform protein precipitation by adding a solvent like acetonitrile.[\[14\]](#) Alternatively, use liquid-liquid extraction or solid-phase extraction for sample cleanup and concentration.[\[13\]](#)
- Evaporation and Reconstitution: Evaporate the supernatant or eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase.

## LC-MS/MS Analysis

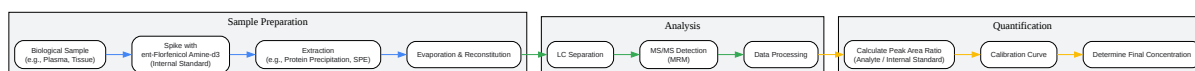
- Chromatographic Separation: Use a suitable C18 column to separate the analyte and internal standard from matrix components. A gradient elution with a mobile phase consisting of water and acetonitrile, both with 0.1% formic acid, is common.
- Mass Spectrometric Detection: Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Monitor at least two specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both florfenicol amine and **ent-Florfenicol Amine-d3** to ensure selectivity and confirmation.[\[13\]](#)[\[14\]](#)

## Quantification

Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte. The concentration of florfenicol amine in unknown samples is then determined from this calibration curve. The use of the internal standard corrects for any loss of analyte during sample processing and for variations in injection volume and instrument response.

## Workflow and Signaling Pathways

As **ent-Florfenicol Amine-d3** is a synthetic, stable isotope-labeled compound used as an analytical tool, it does not have a biological signaling pathway. Instead, its utility can be visualized through the workflow of a typical bioanalytical method.



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Caption: Bioanalytical workflow using a stable isotope-labeled internal standard.

## Conclusion

**ent-Florfenicol Amine-d3** is a valuable tool for researchers and scientists in the field of drug development and food safety. Its use as an internal standard in LC-MS/MS-based methods ensures the accuracy and reliability of quantitative data for florfenicol and its metabolites. This guide provides a foundational understanding of its properties, suppliers, and application in a typical bioanalytical workflow. For specific applications, optimization of the experimental protocol is recommended.

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